

An In-depth Technical Guide to 4-(Butylamino)benzoic acid-d7

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(Butylamino)benzoic acid-d7

Cat. No.: B12402852

[Get Quote](#)

This guide provides a comprehensive technical overview of **4-(Butylamino)benzoic acid-d7**, a deuterated analog of 4-(Butylamino)benzoic acid. Designed for researchers, scientists, and professionals in drug development, this document delves into the core chemical properties, synthesis, analytical characterization, and critical applications of this stable isotope-labeled compound.

Introduction: The Significance of Deuteration in Bioanalysis

4-(Butylamino)benzoic acid is a key chemical intermediate in the synthesis of pharmaceuticals, notably local anesthetics like tetracaine.^[1] It also serves as the primary metabolite of the antitussive agent benzonatate.^[2] The deuterated form, **4-(Butylamino)benzoic acid-d7**, is a powerful tool in modern analytical chemistry.^{[3][4][5][6]}

Stable heavy isotopes of elements like hydrogen and carbon are incorporated into drug molecules primarily as tracers for quantification in drug development.^[3] The inclusion of seven deuterium atoms in the butyl group of **4-(Butylamino)benzoic acid-d7** provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based bioanalytical

assays.[3] This technique, known as isotope dilution mass spectrometry, is the gold standard for quantitative analysis due to its high precision and accuracy.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-(Butylamino)benzoic acid-d7** is essential for its effective use in experimental settings. The following table summarizes its key properties, with a comparison to its non-deuterated counterpart.

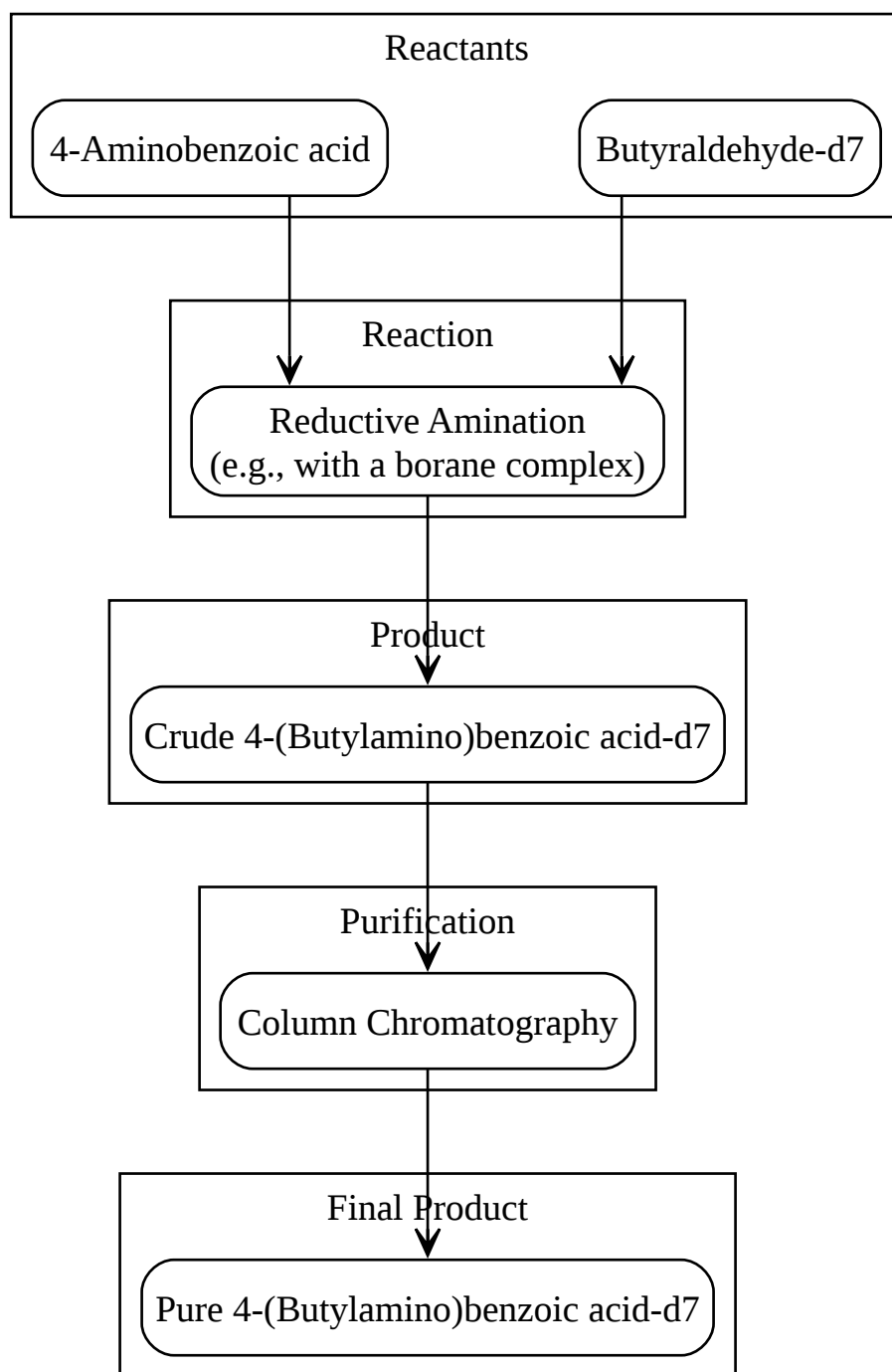
Property	4-(Butylamino)benzoic acid-d7	4-(Butylamino)benzoic acid
Molecular Formula	C ₁₁ H ₈ D ₇ NO ₂	C ₁₁ H ₁₅ NO ₂ [7]
Molecular Weight	200.29 g/mol [8]	193.24 g/mol [7]
CAS Number	1219803-44-7[3][8][9]	4740-24-3[7][9]
Appearance	White Powder	White Powder[7]
Melting Point	Not available	149-151 °C
Solubility	Not available	>29 µg/mL in aqueous solution at pH 7.4[10]
IUPAC Name	4-(butyl-2,2,3,3,4,4,4-d7-amino)benzoic acid	4-(butylamino)benzoic acid[1][10]
Synonyms	p-Butylaminobenzoic acid-d7, NSC 44300-d7[3]	p-Butylaminobenzoic acid[1]

Synthesis and Isotopic Purity

The synthesis of **4-(Butylamino)benzoic acid-d7** typically involves the N-alkylation of 4-aminobenzoic acid or its esters with a deuterated butyl halide. Careful control of reaction conditions is crucial to maximize the yield of the mono-alkylated product and minimize the formation of the N,N-dibutyl derivative.[1]

A common synthetic approach is the reductive amination of 4-aminobenzoic acid with deuterated butyraldehyde. This method offers good control over the degree of alkylation.

Illustrative Synthetic Workflow:

[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and purification of **4-(Butylamino)benzoic acid-d7**.

The isotopic purity of the final product is paramount for its use as an internal standard. This is typically assessed using high-resolution mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Analytical Characterization

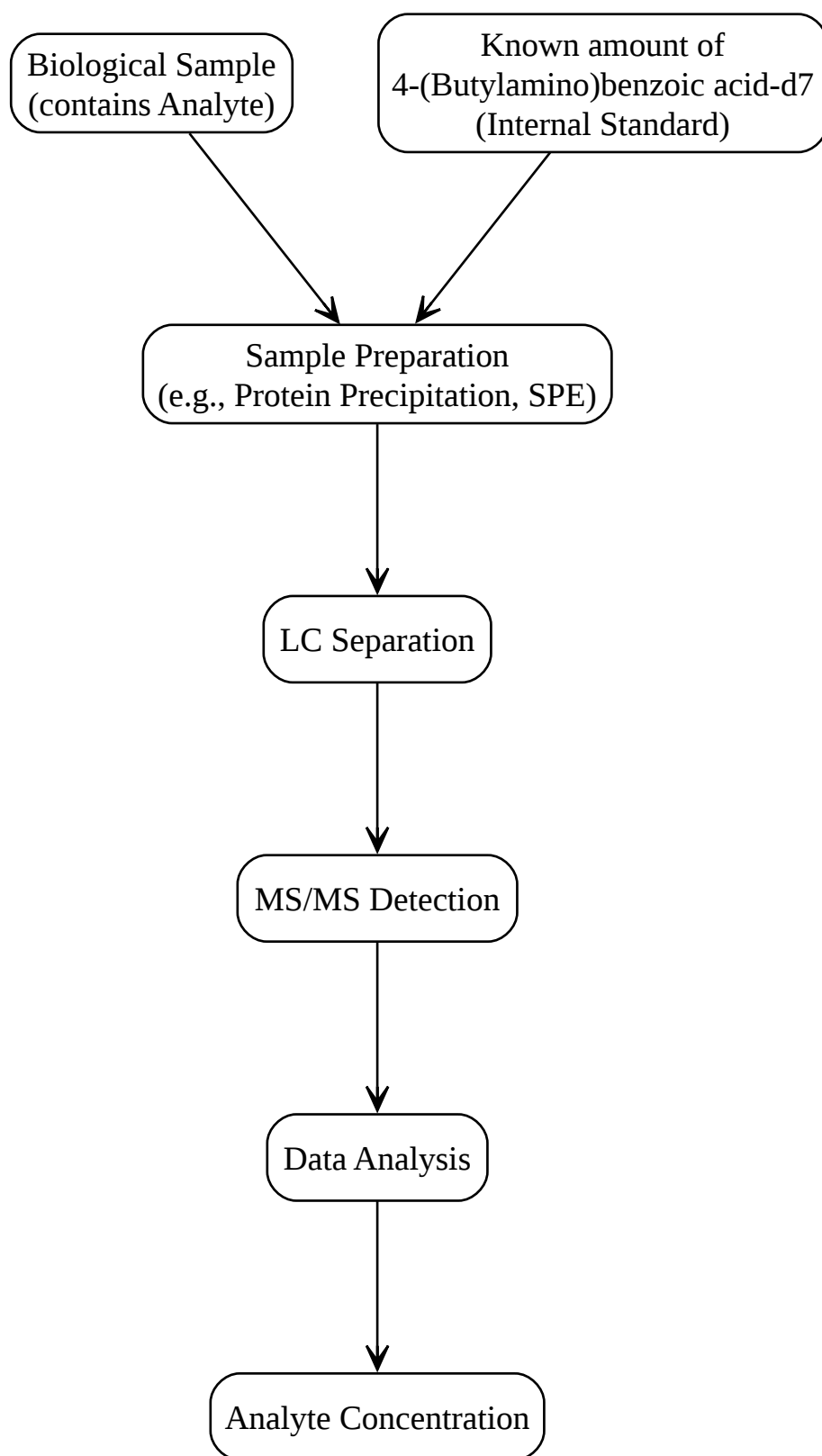
The identity and purity of **4-(Butylamino)benzoic acid-d7** are confirmed using a combination of analytical techniques:

- Mass Spectrometry (MS): Provides the molecular weight and fragmentation pattern, confirming the presence of the deuterium atoms. High-resolution MS can verify the elemental composition.[\[11\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Confirms the structure of the molecule and the absence of proton signals in the deuterated positions of the butyl group.
 - ^{13}C NMR: Provides information about the carbon skeleton.
 - ^2H NMR (Deuterium NMR): Directly observes the deuterium signals, confirming their presence and location.
- High-Performance Liquid Chromatography (HPLC): Assesses the chemical purity of the compound by separating it from any non-deuterated starting material or byproducts.

Application in Quantitative Bioanalysis: A Practical Protocol

The primary application of **4-(Butylamino)benzoic acid-d7** is as an internal standard in the quantification of its non-deuterated analog in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[\[3\]](#)

Principle of Isotope Dilution Mass Spectrometry:



[Click to download full resolution via product page](#)

Caption: Workflow for quantitative bioanalysis using an internal standard.

Protocol: Quantification of 4-(Butylamino)benzoic acid in Human Plasma

This protocol provides a general framework. Specific parameters should be optimized for the instrumentation used.

1. Preparation of Standards and Quality Controls (QCs):

- Prepare a stock solution of 4-(Butylamino)benzoic acid (the analyte) and **4-(Butylamino)benzoic acid-d7** (the internal standard, IS) in a suitable organic solvent (e.g., methanol).
- Create a series of calibration standards by spiking blank human plasma with known concentrations of the analyte.
- Prepare QC samples at low, medium, and high concentrations in the same manner.

2. Sample Preparation (Protein Precipitation):

- To 100 μ L of plasma sample (calibrator, QC, or unknown), add 20 μ L of the IS working solution.
- Vortex briefly.
- Add 300 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube or a 96-well plate.
- Evaporate the solvent under a stream of nitrogen.
- Reconstitute the residue in 100 μ L of the mobile phase.

3. LC-MS/MS Analysis:

- LC System: A standard HPLC or UHPLC system.
- Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- MRM Transitions:

- 4-(Butylamino)benzoic acid: Monitor the transition from the protonated parent ion to a specific product ion.
- **4-(Butylamino)benzoic acid-d7**: Monitor the transition from the protonated parent ion (+7 Da) to its corresponding product ion.

4. Data Analysis:

- Integrate the peak areas for both the analyte and the IS.
- Calculate the peak area ratio (Analyte Area / IS Area).
- Construct a calibration curve by plotting the peak area ratio against the analyte concentration for the calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Safety and Handling

- Hazard Identification: May cause skin, eye, and respiratory irritation.[\[10\]](#)[\[12\]](#)
- Handling: Use in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Storage: Store in a tightly sealed container in a cool, dry place.

Conclusion

4-(Butylamino)benzoic acid-d7 is an indispensable tool for researchers in drug metabolism and pharmacokinetics. Its use as an internal standard in LC-MS/MS assays ensures the generation of reliable and accurate quantitative data, which is fundamental to the drug development process. The protocols and information provided in this guide offer a solid foundation for the successful application of this deuterated compound in a research setting.

References

- PubChem. 4-(Butylamino)benzoic acid. [\[Link\]](#)
- Milan System. **4-(Butylamino)benzoic acid-d7**. [\[Link\]](#)
- The Antirrhinum. **4-(Butylamino)benzoic acid-d7**. [\[Link\]](#)

- PubMed. Matrix-assisted laser desorption ionization mass spectrometry with 2-(4-hydroxyphenylazo)benzoic acid matrix. [[Link](#)]
- ResearchGate. Matrix-Assisted Laser Desorption Mass Spectrometry with 2-(4-Hydroxyphenylazo)benzoic Acid Matrix. [[Link](#)]
- MDPI. Structural Characterization of Flavonoid Glycoconjugates and Their Derivatives with Mass Spectrometric Techniques. [[Link](#)]
- National Institutes of Health. Re-Imagining Drug Discovery using Mass Spectrometry. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. benchchem.com [benchchem.com]
- 2. Buy 4-(Butylamino)benzoic acid | 4740-24-3 [smolecule.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. 4-(Butylamino)benzoic acid-d7 | Milan System [milansystem.org]
- 5. medchemexpress.com [medchemexpress.com]
- 6. 4-(Butylamino)benzoic acid-d7 | The Antirrhinum [antirrhinum.net]
- 7. 4-(BUTYLAMINO)BENZOIC ACID | 4740-24-3 [chemicalbook.com]
- 8. 4-(n-Butylamino-2,2,3,3,4,4,4-d7)benzoic Acid [lgcstandards.com]
- 9. 4-(n-Butylamino-2,2,3,3,4,4,4-d7)benzoic Acid [lgcstandards.com]
- 10. 4-(Butylamino)benzoic acid | C11H15NO2 | CID 95946 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(Butylamino)benzoic acid-d7]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b12402852/docs#an-in-depth-technical-guide-to-4-butylamino-benzoic-acid-d7\]](https://www.benchchem.com/product/b12402852/docs#an-in-depth-technical-guide-to-4-butylamino-benzoic-acid-d7)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)